

Technical Support Center: Long-Term Stability of Fenbutatin Oxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenbutatin oxide

Cat. No.: B1672490

[Get Quote](#)

This technical support center provides essential information for researchers, scientists, and drug development professionals regarding the long-term storage and stability of **fenbutatin oxide**. Below are frequently asked questions, troubleshooting guides, and experimental protocols to ensure the integrity of your samples.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **fenbutatin oxide**?

A: To ensure maximum stability, **fenbutatin oxide** should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.^{[1][2][3]} Specific recommendations include storing the compound away from direct sunlight and sources of heat.^{[4][5]} For optimal long-term stability, a temperature range of 2-10 °C is recommended.^[5] Avoid strong oxidizing agents in the storage area.^[5]

Q2: How stable is **fenbutatin oxide** under standard laboratory conditions?

A: **Fenbutatin oxide** is a white crystalline solid that is chemically stable under standard ambient conditions, such as room temperature.^{[2][6][7][8]} It is relatively persistent and insoluble in water.^{[6][9]} Studies on residues have shown that **fenbutatin oxide** is stable for at least 8.5 months when stored frozen at -20°C.^[10] However, prolonged storage at elevated temperatures (e.g., above 37°C) can lead to degradation.^[4]

Q3: What are the primary degradation pathways for **fenbutatin oxide**?

A: The two main degradation pathways are hydrolysis and photolysis.

- **Hydrolysis:** In the presence of water, **fenbutatin oxide** can slowly convert to tris(2-methyl-2-phenylpropyl)tin hydroxide. This reaction is reversible, with the parent compound being reformed slowly at room temperature and more rapidly at higher temperatures (98°C).^{[7][9]} Despite this, it is considered stable to hydrolysis in sterile aqueous solutions at pH 5, 7, and 9.^[7]
- **Photolysis:** While relatively stable in sunlight, **fenbutatin oxide** can degrade upon continuous exposure to UV radiation (>290nm).^{[7][9]} The primary degradation products include 1,3-dihydroxy-1,1,3,3-tetrakis(2-methyl-2-phenylpropyl) distannoxane, dihydroxy-bis-(2-methyl-2-phenylpropyl) stannane (also known as SD 31723), and 2-methyl-2-phenylpropyl stannonic acid (SD 33608).^{[6][7][11]}

Q4: I suspect my **fenbutatin oxide** sample has degraded. How can I troubleshoot this?

A: If you suspect degradation, follow these steps:

- **Visual Inspection:** Check the physical appearance of the compound. As a white crystalline solid, any discoloration, clumping, or change in texture could indicate degradation or contamination.^{[6][7]}
- **Review Storage History:** Verify that the storage conditions (temperature, light exposure, humidity) have been consistently within the recommended ranges.
- **Analytical Confirmation:** The most definitive way to confirm degradation is through analytical testing. Methods like HPLC-MS/MS can accurately quantify the parent compound and identify known degradation products.^[12] A significant decrease in the concentration of **fenbutatin oxide** or the presence of its metabolites would confirm degradation.

Data Presentation: Degradation Summary

Quantitative data from stability studies are summarized below to provide a clear reference for expected degradation levels under various conditions.

Table 1: Recommended Storage Conditions for **Fenbutatin Oxide**

Parameter	Recommended Condition	Source(s)
Temperature	Cool, dry place; 2-10 °C recommended. Avoid temperatures >30°C.	[1] [4] [5]
Light	Protect from direct sunlight.	[4] [5]
Atmosphere	Store in a well-ventilated area.	[1] [2]
Container	Tightly closed/sealed original container.	[1] [2] [3]
Incompatibilities	Strong oxidizing agents.	[5]

Table 2: **Fenbutatin Oxide** and Metabolite Residue Levels in Stability Studies

Study Type	Matrix	Condition	Time Point	Fenbutatin Oxide	Metabolite SD 31723	Metabolite SD 33608	Source
Residue Study	Apples	Field Conditions	0 days	1.8 mg/kg	<0.1 mg/kg	-	[11]
7 days	1.3 mg/kg	<0.1 mg/kg	-	[11]			
14 days	1.8 mg/kg	<0.1 mg/kg	-	[11]			
28 days	1.0 mg/kg	<0.1 mg/kg	-	[11]			
Photolysis Study	N/A	Continuous UV (>290nm)	15 days	77.2% of total	22.8% of total	-	[7]
Freezer Storage	Strawberries, Eggplants, Almonds	-20°C	8.5 months	Stable	N/A	N/A	[10]

Metabolite
identified
as 1,3-
dihydroxy-
-1,1,3,3-
tetrakis(2-
-methyl-
2-
phenylpro-
pyl)
distannox-
ane.

Experimental Protocols

Protocol 1: Stability Analysis using QuEChERS and HPLC-MS/MS

This protocol provides a modern, efficient method for quantifying **fenbutatin oxide** and its degradation products in various sample matrices.[\[12\]](#)

- Sample Preparation (5g sample):
 - Homogenize solid samples (e.g., plant tissue, soil).
 - Weigh 5g of the homogenized sample into a 50 mL centrifuge tube.
 - For recovery analysis, spike with a known concentration of **fenbutatin oxide** standard.
- Extraction:
 - Add 10 mL of acetonitrile to the tube.
 - Vortex for 1 minute to ensure thorough mixing.
 - Add QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride).
 - Shake vigorously for 1 minute and centrifuge at 4000 rpm for 5 minutes.

- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer 1 mL of the supernatant (acetonitrile layer) to a 2 mL d-SPE tube containing cleanup sorbents (e.g., PSA, C18).
 - Vortex for 30 seconds and centrifuge at 10,000 rpm for 3 minutes.
- HPLC-MS/MS Analysis:
 - Filter the supernatant through a 0.22 µm filter into an autosampler vial.
 - Column: C18 column (e.g., 2.1 mm x 100 mm, 3.0 µm).[\[12\]](#)
 - Mobile Phase: Gradient elution using Methanol (A) and 0.1% formic acid in water (B).[\[12\]](#)
 - Flow Rate: 0.25 mL/min.[\[12\]](#)
 - Injection Volume: 10 µL.[\[12\]](#)
 - Detection: Tandem mass spectrometry in Multiple Reaction Monitoring (MRM) mode with a positive electrospray ionization (ESI+) source.[\[12\]](#) Monitor for the specific precursor/product ion transitions for **fenbutatin oxide** and its known metabolites.

Protocol 2: General Workflow for a Photodegradation Study

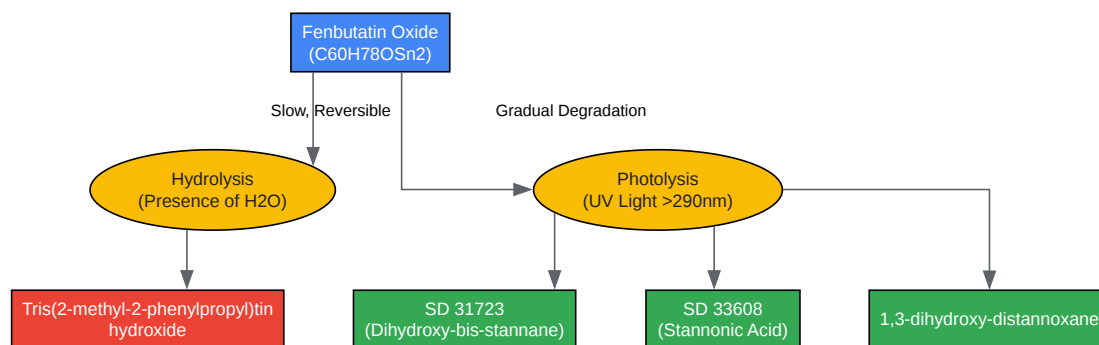
This protocol outlines the steps to determine the photolysis rate of **fenbutatin oxide**.

- Solution Preparation:
 - Prepare a stock solution of **fenbutatin oxide** in a suitable solvent (e.g., acetone) and dilute to the desired concentration in sterile, buffered aqueous solution (e.g., pH 7).
- Irradiation:
 - Use a photolysis reactor equipped with a light source that simulates the solar spectrum (e.g., Xenon lamp with filters for >290 nm radiation).
 - Place the **fenbutatin oxide** solution in quartz tubes to allow for UV light penetration.

- Run a parallel "dark" control by wrapping identical tubes in aluminum foil to exclude light.
- Maintain a constant temperature throughout the experiment.
- Sampling:
 - Collect samples from both the irradiated and dark control tubes at predetermined time intervals (e.g., 0, 2, 4, 8, 24, 48 hours).
- Analysis:
 - Analyze the collected samples immediately or store them under conditions that prevent further degradation (e.g., frozen at -20°C in the dark).
 - Use a validated analytical method, such as HPLC-MS/MS (see Protocol 1), to quantify the concentration of **fenbutatin oxide** at each time point.
- Data Calculation:
 - Plot the natural logarithm of the **fenbutatin oxide** concentration versus time.
 - Determine the photolysis rate constant (k) from the slope of the regression line, assuming pseudo-first-order kinetics.[\[13\]](#)
 - Calculate the photolysis half-life ($t_{1/2}$) using the formula: $t_{1/2} = \ln(2) / k$.

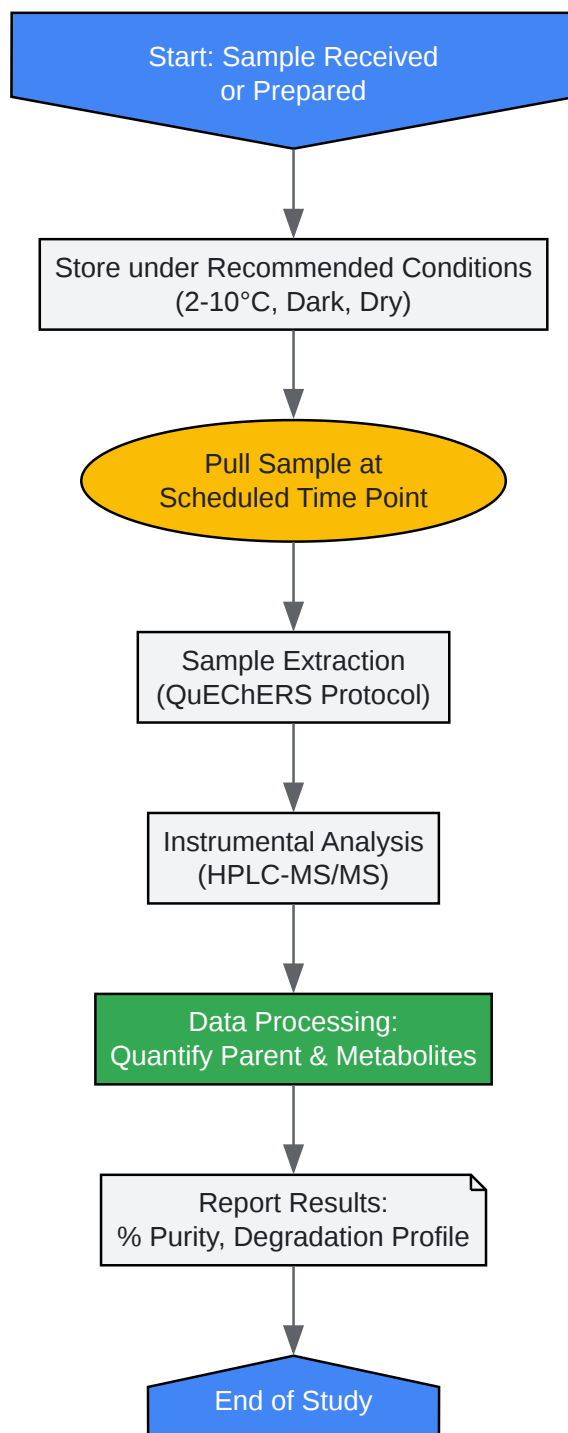
Visualizations

The following diagrams illustrate key pathways and workflows related to **fenbutatin oxide** stability.



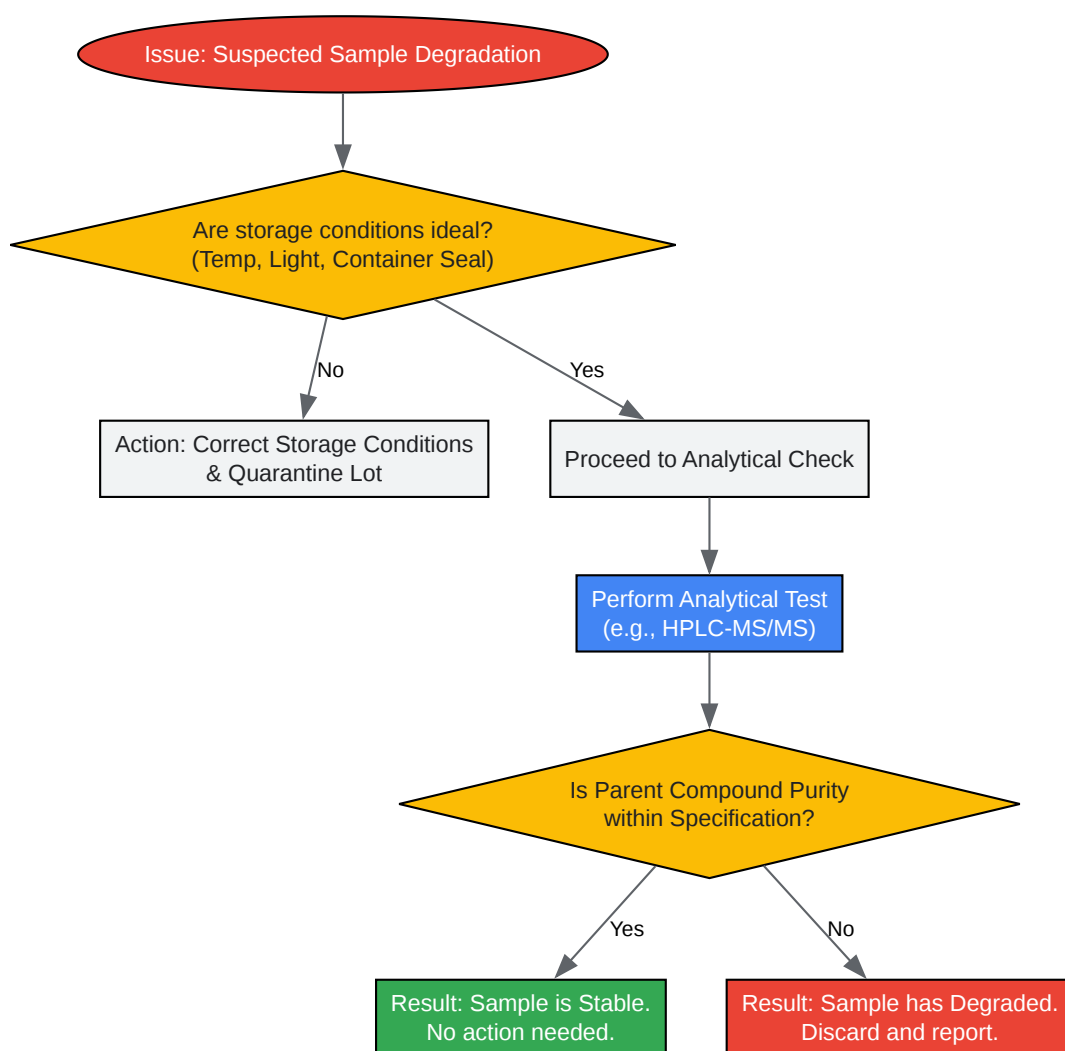
[Click to download full resolution via product page](#)

Caption: Degradation pathways of **fenbutatin oxide** via hydrolysis and photolysis.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for a long-term stability study.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for suspected **fenbutatin oxide** degradation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. agilent.com [agilent.com]
- 4. shardafrica.com [shardafrica.com]
- 5. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 6. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 7. Fenbutatin oxide | C₆₀H₇₈OSn₂ | CID 16683004 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Fenbutatin oxide (Ref: ENT 27738) [sitem.herts.ac.uk]
- 9. 406. Fenbutatin oxide (Pesticide residues in food: 1977 evaluations) [inchem.org]
- 10. fao.org [fao.org]
- 11. 480. Fenbutatin oxide (Pesticide residues in food: 1979 evaluations) [inchem.org]
- 12. pubs.acs.org [pubs.acs.org]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: Long-Term Stability of Fenbutatin Oxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672490#long-term-stability-of-fenbutatin-oxide-in-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com